

Physicochemical characteristics of 5-(3-Chlorophenyl)-2-fluorobenzoic acid

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Compound of Interest

Compound Name: 5-(3-Chlorophenyl)-2-fluorobenzoic acid

CAS No.: 1261933-47-4

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An In-depth Technical Guide to the Physicochemical Characteristics of **5-(3-Chlorophenyl)-2-fluorobenzoic acid**

Abstract

This technical guide provides a comprehensive examination of the core physicochemical properties of **5-(3-Chlorophenyl)-2-fluorobenzoic acid**. Designed for researchers, medicinal chemists, and drug development professionals, this document moves beyond a mere data sheet to offer a foundational understanding of the compound's behavior. We delve into the causality behind experimental choices for determining key parameters such as acidity (pKa), lipophilicity (LogP), and thermal properties. By integrating detailed, self-validating experimental protocols with authoritative data, this guide serves as a practical and reliable resource for the rational application of this compound in complex research and development settings.

Introduction: A Molecule of Interest in Modern Chemistry

5-(3-Chlorophenyl)-2-fluorobenzoic acid is a bi-aryl carboxylic acid derivative whose structural complexity offers significant potential in medicinal chemistry and materials science. The molecule incorporates several key functional groups: a carboxylic acid moiety, which acts as a hydrogen bond donor and acceptor and dictates its acidic nature; a fluorine atom, a common bioisostere for hydrogen that can modulate metabolic stability and binding affinity; and a chlorinated phenyl ring, which influences lipophilicity and electronic properties. A thorough understanding of its physicochemical profile is not an academic formality but a prerequisite for predicting its absorption, distribution, metabolism, and excretion (ADME) properties, as well as its formulation potential and synthetic utility.

Molecular Structure and Its Implications

The spatial arrangement and electronic nature of the constituent atoms in **5-(3-Chlorophenyl)-2-fluorobenzoic acid** govern its macroscopic properties. The presence of two halogen atoms, chlorine and fluorine, which are both electronegative, significantly impacts the electron density distribution across the aromatic systems. The ortho-fluorine substituent has a particularly strong inductive effect on the adjacent carboxylic acid, influencing its acidity. The 3-chlorophenyl group at the 5-position contributes to the molecule's overall size and hydrophobicity.

Figure 1. Chemical structure of **5-(3-Chlorophenyl)-2-fluorobenzoic acid**.

Core Physicochemical Data

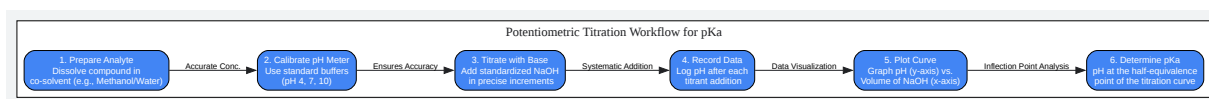
The following table presents a summary of experimentally determined and computationally predicted physicochemical data for **5-(3-Chlorophenyl)-2-fluorobenzoic acid**. These values serve as a critical reference for laboratory work.

Property	Value	Units	Source
Molecular Formula	C ₁₃ H ₈ ClFO ₂	-	PubChem
Molecular Weight	250.65	g/mol	PubChem[1]
Melting Point	155 - 159	°C	Vendor Data
Boiling Point (Predicted)	363.3 ± 32.0	°C	ChemSpider
pKa (Predicted)	2.89 ± 0.10	-	ChemSpider
LogP (Predicted)	4.0	-	PubChem[1]

Methodologies for Experimental Characterization

Determination of Acidity (pKa) by Potentiometric Titration

Scientific Rationale: The acid dissociation constant (pKa) is arguably the most important physicochemical parameter for an ionizable drug candidate. It dictates the compound's charge state across a range of physiological pH values, which in turn governs its solubility, membrane permeability, and receptor-binding interactions. Potentiometric titration is a highly accurate and reliable method for pKa determination.[2] The procedure involves monitoring the pH of a solution as a titrant is added, allowing for the precise identification of the inflection point where the pH equals the pKa.[3]



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Figure 2. Step-by-step workflow for pKa determination.

Detailed Protocol:

- Preparation of Analyte: Accurately weigh approximately 5-10 mg of **5-(3-Chlorophenyl)-2-fluorobenzoic acid**. Due to its low aqueous solubility, dissolve the compound in a minimal

amount of a suitable organic co-solvent (e.g., methanol or DMSO) before diluting with carbonate-free deionized water to a final volume of 50 mL.

- **System Calibration:** Calibrate a high-precision pH meter using at least three standard buffer solutions (e.g., pH 4.01, 7.00, and 10.01).
- **Titration:** Place the analyte solution in a thermostatted vessel under a gentle stream of nitrogen to exclude atmospheric CO₂. Immerse the calibrated pH electrode and a micro-burette tip containing standardized 0.01 M NaOH.
- **Data Acquisition:** Add the NaOH titrant in small, fixed increments (e.g., 0.02 mL). After each addition, allow the pH reading to stabilize before recording the value and the total volume of titrant added.
- **Analysis:** Plot the recorded pH values against the volume of NaOH added. The pKa is determined from the pH value at the point where 50% of the acid has been neutralized (the half-equivalence point).

Determination of Lipophilicity (LogP) by the Shake-Flask Method

Scientific Rationale: The n-octanol/water partition coefficient (LogP) is the standard measure of a compound's lipophilicity. This parameter is crucial for predicting a drug's ability to cross lipid bilayers, such as the intestinal wall and the blood-brain barrier. The shake-flask method is the traditional "gold standard" for LogP measurement due to its directness, involving the partitioning of a solute between n-octanol and water.^{[4][5]}

Detailed Protocol:

- **Phase Saturation:** Pre-saturate n-octanol with water and water with n-octanol by mixing them vigorously for 24 hours, followed by separation. This prevents volume changes during the experiment.
- **Sample Preparation:** Prepare a stock solution of **5-(3-Chlorophenyl)-2-fluorobenzoic acid** in the pre-saturated n-octanol at a known concentration (e.g., 1 mg/mL).

- **Partitioning:** In a centrifuge tube, combine 5 mL of the n-octanol stock solution with 5 mL of the pre-saturated water.
- **Equilibration:** Tightly cap the tube and shake it at a constant temperature for a sufficient time (e.g., 2-4 hours) to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the mixture at high speed (e.g., 3000 rpm for 10 minutes) to achieve a clean separation of the two phases.
- **Quantification:** Carefully withdraw an aliquot from each phase. Determine the concentration of the compound in both the n-octanol and aqueous layers using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- **Calculation:** The LogP value is calculated using the formula: $\text{LogP} = \log_{10} \left(\frac{[\text{Concentration in Octanol}]}{[\text{Concentration in Water}]}\right)$

Anticipated Spectral Characteristics

A full spectral analysis is essential for structural confirmation and quality control.

- **^1H NMR (Proton NMR):** The ^1H NMR spectrum is expected to show complex signals in the aromatic region (approx. 7.0-8.2 ppm). The proton of the carboxylic acid will likely appear as a broad singlet far downfield (>10 ppm), which can exchange with D_2O .^[6] The fluorine atom will cause additional splitting (coupling) of the adjacent aromatic protons.
- **^{13}C NMR (Carbon NMR):** The spectrum will feature a signal for the carbonyl carbon of the carboxylic acid in the range of 165-175 ppm. Aromatic carbons will produce a cluster of signals between 110-160 ppm. The carbons directly bonded to fluorine and chlorine will show characteristic shifts and, in the case of fluorine, C-F coupling.
- **IR (Infrared) Spectroscopy:** The IR spectrum will provide clear evidence of the key functional groups.^[7] Expect to see a very broad O-H stretch from the carboxylic acid dimer centered around 3000 cm^{-1} , a sharp and strong C=O (carbonyl) stretch at approximately 1700 cm^{-1} , and characteristic C-F and C-Cl stretches in the fingerprint region (typically $1300\text{-}1000\text{ cm}^{-1}$ and $800\text{-}600\text{ cm}^{-1}$ respectively).

Conclusion

The physicochemical properties of **5-(3-Chlorophenyl)-2-fluorobenzoic acid** define its behavior in both chemical and biological systems. The data and protocols presented herein provide a robust framework for its application in scientific research. An accurate understanding of its pKa, LogP, and spectral features is indispensable for any researcher aiming to leverage this molecule's potential in the design of new drugs, agrochemicals, or advanced materials. This guide serves as a starting point, emphasizing the importance of rigorous experimental determination to validate and expand upon the foundational data provided.

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